

Citronellyl acetate CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Citronellyl Acetate

Cat. No.: B1623918

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An In-depth Technical Guide to Citronellyl Acetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Citronellyl acetate is a naturally occurring monoterpene ester found in the essential oils of various plants, including citronella, rose, and geranium. It is widely utilized in the fragrance and flavor industries for its characteristic fresh, floral, and fruity aroma. Beyond its organoleptic properties, **citronellyl acetate** has garnered significant interest in the scientific community for its diverse biological activities. This technical guide provides a comprehensive overview of **citronellyl acetate**, focusing on its chemical and physical properties, detailed synthesis and analytical protocols, and its mechanisms of action in biological systems. This document is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields.

Core Data Presentation

Chemical and Physical Properties

Citronellyl acetate (IUPAC name: 3,7-dimethyloct-6-en-1-yl acetate) is a well-characterized compound with the following key identifiers and properties:

Property	Value	Reference(s)
CAS Number	150-84-5	[1][2][3][4]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[1][2][5][6]
Molecular Weight	198.30 g/mol	[5][6]
Appearance	Colorless liquid	[1][2]
Odor	Fruity, floral, rosy	[2]
Density	0.891 g/mL	[1]
Boiling Point	240 °C	[1]
Flash Point	103 °C	[2]
Refractive Index	1.440 - 1.450 @ 20°C	[1]
Solubility	Insoluble in water; soluble in alcohols and oils	[4]

Synthesis of Citronellyl Acetate

Citronellyl acetate can be synthesized through both chemical and enzymatic methods. Enzymatic synthesis is often preferred for its specificity and milder reaction conditions.

Enzymatic Synthesis via Transesterification

This protocol is based on the lipase-catalyzed transesterification of citronellol.

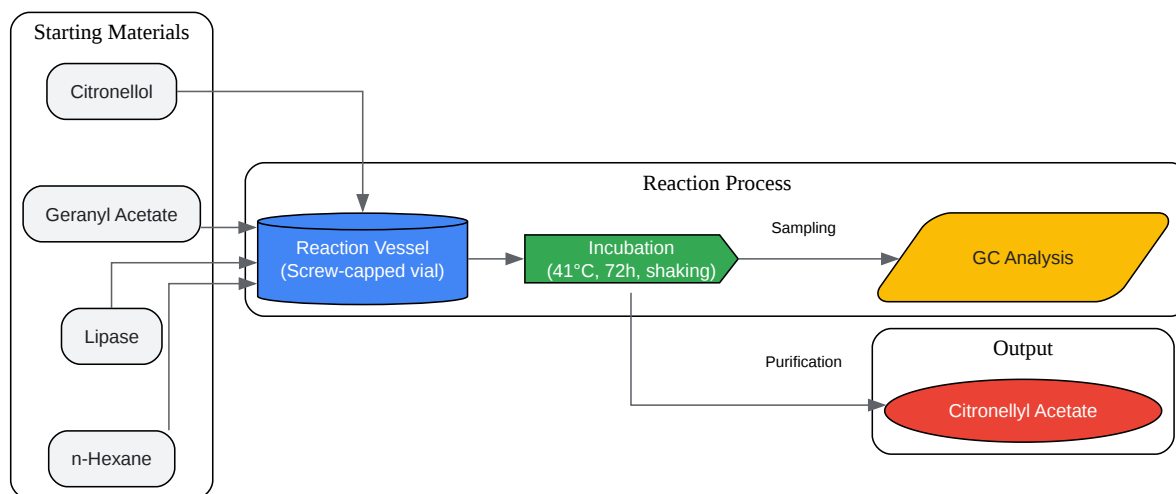
Materials:

- Citronellol
- Acyl donor (e.g., vinyl acetate or geranyl acetate)
- Lipase (e.g., from *Pseudomonas fluorescens* or crude acetone powder from black cumin seedlings)
- Organic solvent (e.g., n-hexane)

- Screw-capped glass vials
- Shaking incubator or magnetic stirrer with temperature control
- Gas chromatograph (GC) for analysis

Procedure:

- **Reaction Setup:** In a screw-capped glass vial, prepare the reaction mixture by adding 0.25 M of citronellol and 0.25 M of geranyl acetate.
- **Solvent Addition:** Add n-hexane to the reaction mixture to a total volume of 5 mL.
- **Enzyme Addition:** Add 250 mg of lipase to the reaction mixture.
- **Incubation:** Place the sealed vials in a shaking water bath at 40-41°C and shake for up to 72 hours.
- **Sampling and Analysis:** At predetermined time intervals (e.g., 1, 10, 24, 48, and 72 hours), withdraw a sample from the reaction mixture for GC analysis to determine the yield of **citronellyl acetate**.
- **Product Isolation:** After the reaction, the enzyme can be filtered out, and the solvent can be removed under reduced pressure. The product can be further purified by column chromatography if necessary.



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Enzymatic synthesis workflow of **Citronellyl acetate**.

Analytical Methodologies

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard and effective technique for the identification and quantification of **citronellyl acetate**.

GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890A series).
- Column: HP-5MS (30 m x 250 μ m x 0.25 μ m) or equivalent.

Experimental Protocol:

- Sample Preparation: Dilute the sample containing **citronellyl acetate** in n-hexane.
- GC Conditions:
 - Injector Temperature: 250°C
 - Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 1.5 mL/min).
 - Injection Mode: Splitless.
 - Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes.
 - Ramp: Increase to 280°C at a rate of 10°C/min.
 - Final hold: Hold at 280°C for 5 minutes.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 500.
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
- Data Analysis: Identify **citronellyl acetate** based on its retention time and comparison of its mass spectrum with a reference library. Quantification can be performed using a calibration curve with a known standard.

Biological Activities and Signaling Pathways

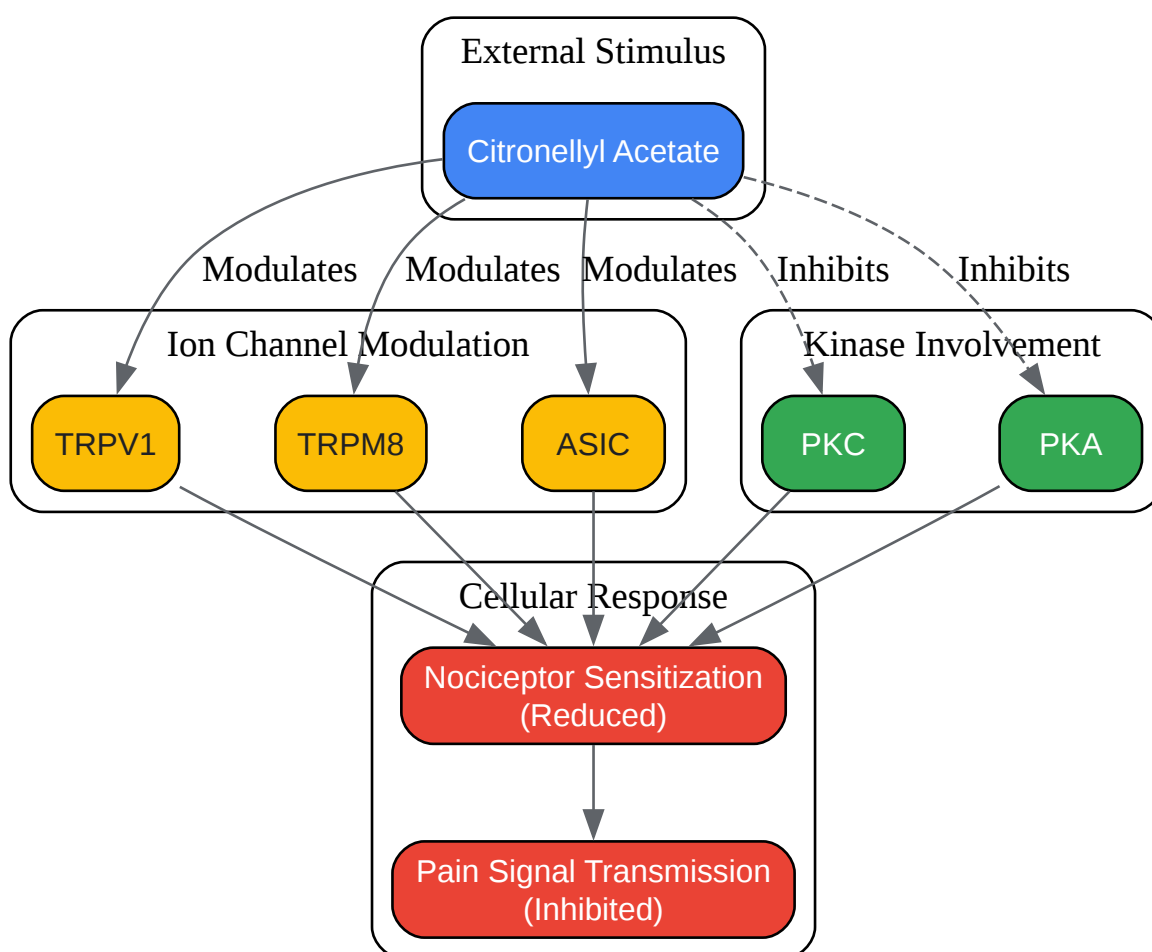
Citronellyl acetate has demonstrated several biological activities, including antinociceptive and pro-apoptotic effects.

Antinociceptive Activity

Citronellyl acetate has been shown to possess pain-relieving properties. Its antinociceptive mechanism is believed to involve the modulation of several ion channels and protein kinases.

[1]

Proposed Signaling Pathway: **Citronellyl acetate** is thought to exert its antinociceptive effects by interacting with Transient Receptor Potential (TRP) channels, specifically TRPV1 and TRPM8, and Acid-Sensing Ion Channels (ASICs).[1] The activation or modulation of these channels can influence neuronal excitability and pain signaling. Additionally, the involvement of Protein Kinase C (PKC) and Protein Kinase A (PKA) suggests that **citronellyl acetate** may interfere with intracellular signaling cascades that sensitize nociceptors.[1]



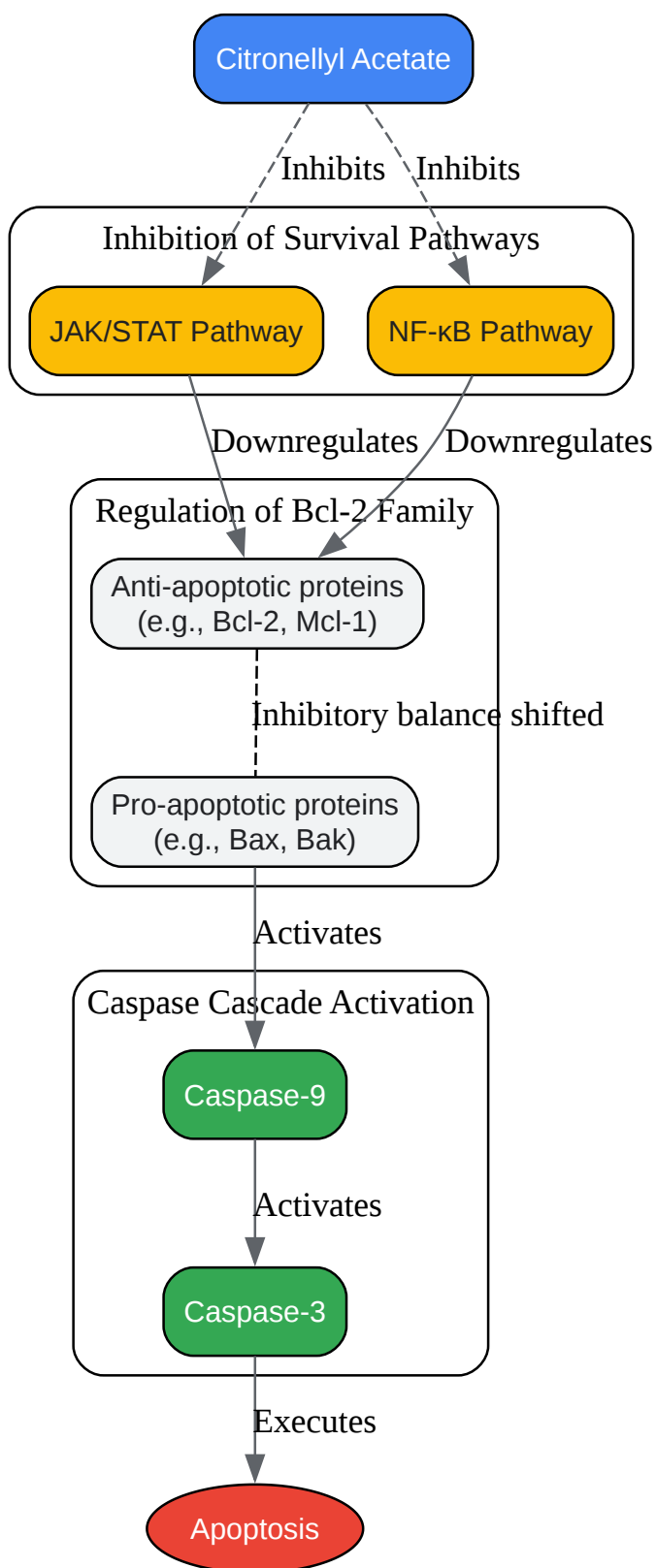
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Proposed antinociceptive signaling pathway of **Citronellyl acetate**.

Pro-apoptotic Activity

Citronellyl acetate has been observed to induce apoptosis in human hepatoma cells.^[4] While the precise pathway for **citronellyl acetate** is under investigation, a plausible mechanism involves the modulation of key signaling pathways that are often dysregulated in hepatocellular carcinoma.

Plausible Signaling Pathway: In the context of hepatocellular carcinoma, apoptosis is often evaded through the activation of survival pathways like JAK/STAT and NF-κB. A potential mechanism for a pro-apoptotic agent like **citronellyl acetate** could involve the inhibition of these pathways. This would lead to a decrease in the expression of anti-apoptotic proteins (e.g., Bcl-2, Mcl-1) and an increase in the activity of pro-apoptotic proteins (e.g., Bax, Bak). This shift in balance ultimately triggers the activation of the caspase cascade (initiator caspases like caspase-9 and executioner caspases like caspase-3), leading to programmed cell death.



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Plausible pro-apoptotic signaling pathway in hepatoma cells.

Conclusion

Citronellyl acetate is a versatile molecule with significant applications in both industrial and research settings. Its well-defined chemical properties and established synthesis routes make it readily accessible for study. The emerging evidence of its biological activities, particularly its antinociceptive and pro-apoptotic effects, highlights its potential as a lead compound in drug discovery and development. Further research into its specific molecular targets and signaling pathways is warranted to fully elucidate its therapeutic potential. This guide provides a foundational resource for scientists and researchers to build upon in their exploration of **citronellyl acetate**.

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References

- 1. TRP and ASIC channels mediate the antinociceptive effect of citronellyl acetate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. scielo.br [scielo.br]
- 3. pa2online.org [pa2online.org]
- 4. medchemexpress.com [medchemexpress.com]
- 5. researchgate.net [researchgate.net]
- 6. Signal Transduction of Transient Receptor Potential TRPM8 Channels: Role of PIP5K, Gq-Proteins, and c-Jun - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Citronellyl acetate CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1623918#citronellyl-acetate-cas-number-and-molecular-formula]

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